

Application Notes and Protocols for Measuring Argireline Acetate Skin Penetration

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Compound of Interest

Compound Name: Argireline acetate

Cat. No.: B13759250

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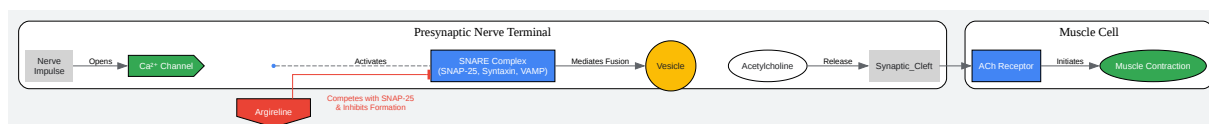
Audience: Researchers, scientists, and drug development professionals.

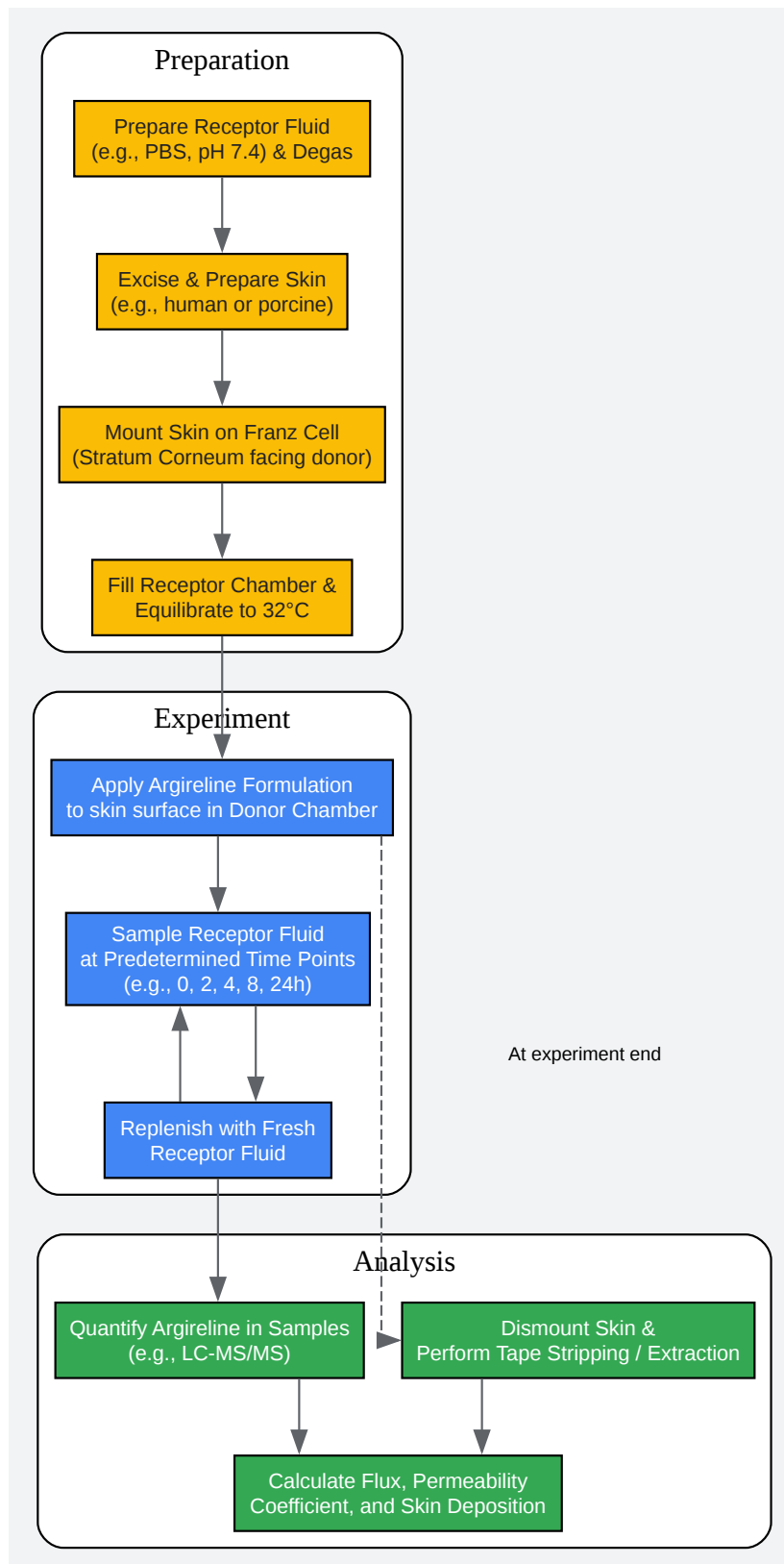
Introduction: Argireline, or Acetyl Hexapeptide-8 (Ac-EEMQRR-NH₂), is a synthetic peptide patterned from the N-terminal end of the SNAP-25 protein.[1] It is a popular active ingredient in cosmetic formulations, purported to reduce the appearance of expression wrinkles by inhibiting muscle contractions.[2][3] The efficacy of topically applied Argireline is fundamentally dependent on its ability to penetrate the stratum corneum, the outermost layer of the skin, which acts as a significant barrier.[4][5] The molecular weight of Argireline (approximately 888 Da) is larger than the 500 Da typically considered optimal for passive skin penetration, making formulation and delivery systems critical for its bioactivity.[4][6]

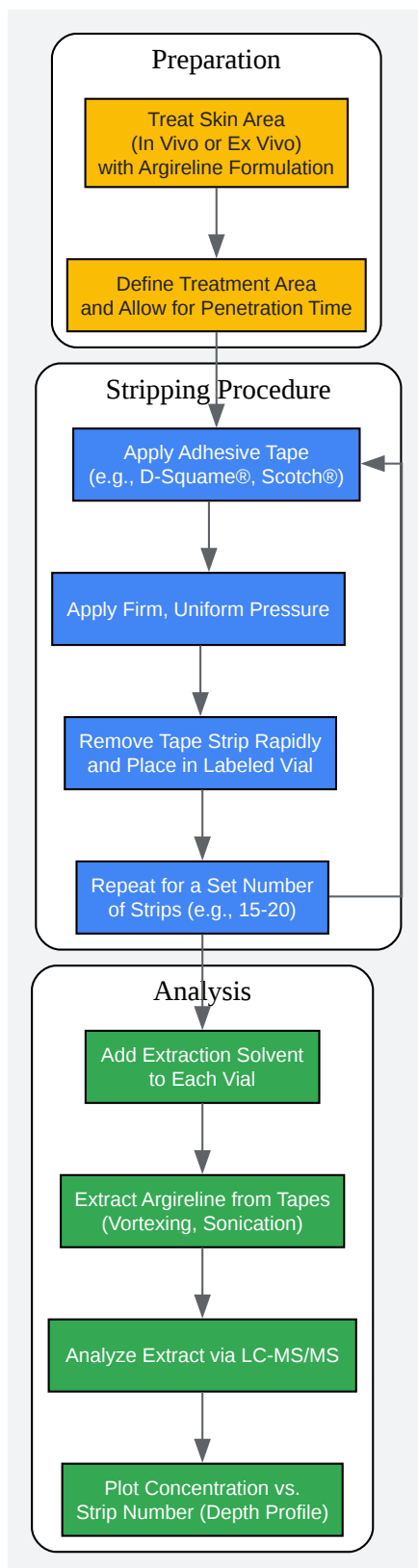
This document provides an overview of the techniques used to measure the skin penetration of **Argireline acetate**, complete with detailed experimental protocols and quantitative data from published studies.

Mechanism of Action: Inhibition of SNARE Complex Formation

Argireline functions by interfering with the protein machinery responsible for the release of neurotransmitters at the neuromuscular junction.[7][8] Specifically, it competes with SNAP-25, a key protein in the SNARE (Soluble NSF Attachment Protein Receptor) complex.[8] This complex, which also includes syntaxin and VAMP (vesicle-associated membrane protein), is essential for the fusion of vesicles containing the neurotransmitter acetylcholine with the presynaptic membrane.[1] By destabilizing the SNARE complex, Argireline attenuates the release of acetylcholine, leading to a reduction in muscle contraction and consequently, a smoothing of expression lines.[1][2]







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